

Comprehensive Disposal Guide: DL-SERINE (3,3-D2)

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Compound of Interest

Compound Name: DL-SERINE (3,3-D2)

Cat. No.: B1579721

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Audience: Researchers, Laboratory Managers, and EHS Officers. Purpose: To provide an authoritative, step-by-step protocol for the safe and compliant disposal of **DL-SERINE (3,3-D2)**, ensuring scientific integrity and regulatory adherence.

Executive Summary & Immediate Action

DL-SERINE (3,3-D2) is a stable, non-radioactive, isotopically labeled amino acid. While generally classified as non-hazardous under GHS criteria, it must be handled as Chemical Waste in a professional research setting.

- Do NOT dispose of via sanitary sewer (sink) without explicit EHS approval, despite its low toxicity.
- Do NOT treat as radioactive waste (unless cross-contaminated).
- DO segregate as "Non-Hazardous Organic Solid" or "Aqueous Organic" waste streams to maintain inventory integrity and prevent "unknown chemical" issues.

Substance Identification & Profile

Parameter	Details
Chemical Name	DL-Serine (3,3-D2)
Synonyms	2-Amino-3-hydroxypropanoic acid-d2; (±)-Serine-3,3-d2
Labeled CAS Number	69872-54-4 (Specific to DL-3,3-D2 form)
Unlabeled CAS Number	302-84-1 (General DL-Serine reference)
Molecular Formula	C ₃ H ₅ D ₂ NO ₃
Molecular Weight	~107.11 g/mol
Physical State	White crystalline solid
Solubility	Soluble in water; insoluble in ethanol/ether

Hazard Assessment & Regulatory Classification

3.1 GHS Classification (OSHA HCS 2012 / EU CLP)

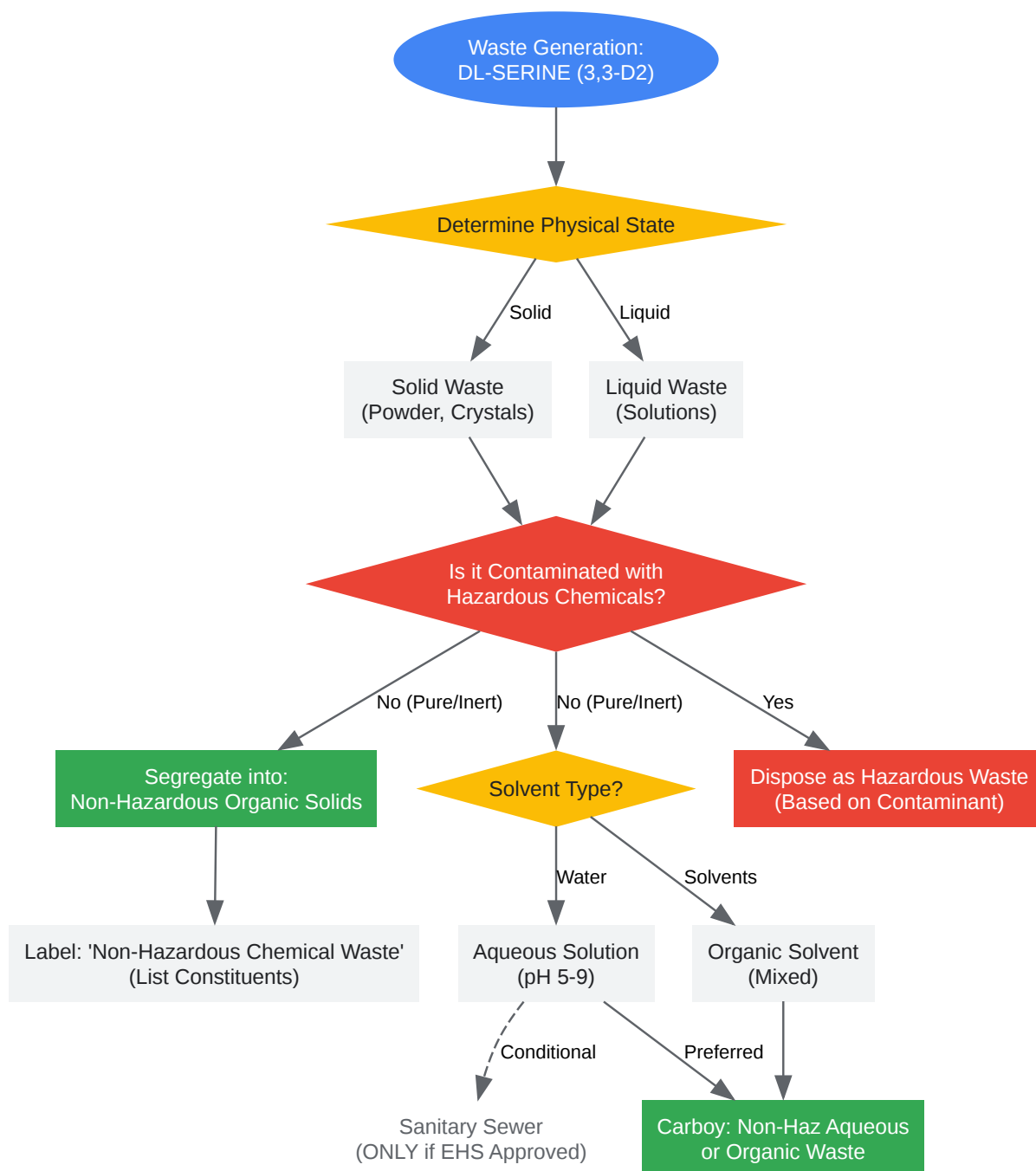
- Signal Word: None.
- Hazard Statements: Not classified as a hazardous substance or mixture.
- Precautionary Statements: Standard laboratory hygiene (handle with gloves, avoid dust formation).

3.2 RCRA Waste Classification (USA - EPA)

- Status: Non-Regulated / Non-Hazardous.
- Clarification: Pure DL-Serine is not a P-listed or U-listed waste.
 - Note: Do not confuse with "L-Serine, diazoacetate (ester)," which is listed as U015. **DL-Serine (3,3-D2)** does not carry this classification [1, 5].
- Deuterium Note: Deuterium is a stable isotope.[1] It is NOT radioactive and does not require decay-in-storage or scintillation disposal protocols [2, 4].

Disposal Decision Workflow

The following logic gate ensures compliant disposal based on the physical state of the waste.



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Figure 1: Decision logic for the disposal of **DL-SERINE (3,3-D2)**, prioritizing segregation over drain disposal to ensure inventory control.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound or Spills)

Rationale: Although non-hazardous, white powders in trash cans cause alarm and potential "unknown chemical" incidents.

- Collection: Sweep up spilled material or collect expired solids.
- Container: Place in a clear, sealable plastic bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste tag (or "Non-Regulated Waste" tag depending on institution).
 - Required Fields: "**DL-Serine (3,3-D2)**", "99% Purity", "Non-Hazardous".[2]
- Disposal: Deposit in the laboratory's Solid Chemical Waste drum.

Protocol B: Liquid Waste (Aqueous Solutions)

Rationale: Prevent eutrophication and adhere to "No Chemical Down Drain" best practices.

- Segregation: Do not mix with strong oxidizers (e.g., Chromic acid, Nitric acid) to prevent exothermic degradation.
- Collection: Pour into the laboratory's Aqueous Waste carboy.
- Labeling: List "Water" and "**DL-Serine (3,3-D2)**" on the carboy tag.
- Drain Disposal Exception: Only if your facility's specific wastewater permit allows amino acids (e.g., <100g/day) and the solution contains no other hazardous reagents (like azides or heavy metals), it may be flushed with 20x excess water. Default to waste carboy if unsure.
[3]

Protocol C: Empty Containers

Rationale: Remove residual chemical to classify the container as "clean trash."

- Triple Rinse: Rinse the empty bottle three times with water (approx. 5% of bottle volume per rinse).
- Rinsate Disposal: Collect the first rinse in the Aqueous Waste carboy. Subsequent rinses can go down the drain.
- Defacing: Cross out the label, CAS number, and any hazard symbols.
- Disposal: Place the uncapped, dry bottle in the Glass/Plastic Recycling or General Trash, adhering to local lab glass policies.

Deuterium Stewardship & Scientific Integrity

While **DL-SERINE (3,3-D2)** is chemically identical to standard serine regarding toxicity, its disposal requires specific attention to Inventory Management:

- Cost & Tracking: Deuterated compounds are significantly more expensive than unlabeled counterparts. Disposal often triggers an inventory audit. Ensure the usage is logged before disposal to reconcile mass balance.
- Isotope Ratio Mass Spectrometry (IRMS) Interference: Large quantities of deuterated waste entering a specific waste stream could theoretically alter isotopic baselines if that stream is used for environmental monitoring, though this is rare. Segregation is best practice.

Emergency Procedures

In the event of an accidental release:

- Spill (Solid): Dampen slightly to avoid dust generation. Sweep up and place in a waste container. Ventilate the area.
- Eye Contact: Flush with water for 15 minutes. Remove contact lenses.
- Fire: Use water spray, alcohol-resistant foam, dry chemical, or Carbon Dioxide. The compound is combustible but not highly flammable.

References

- Carl Roth. (2025). Safety Data Sheet: DL-Serine. Retrieved from [[Link](#)]
- University of British Columbia (UBC). (n.d.). In-Laboratory Treatment of Chemical Waste. Retrieved from [[Link](#)]
- US Environmental Protection Agency (EPA). (2024). List of Hazardous Wastes (40 CFR Part 261). Retrieved from [[Link](#)]

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [Page loading...](#) [[guidechem.com](https://www.guidechem.com)]
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